

# Application Notes and Protocols: 1-Methoxy-2-propanol in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methoxy-2-propanol

Cat. No.: B031579

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Methoxy-2-propanol**, also known as propylene glycol monomethyl ether (PGME), is an increasingly popular organic solvent in various industrial and research applications.[1][2] Its favorable toxicological profile compared to ethylene glycol ethers, combined with its versatile solvency, makes it an attractive alternative for greener and safer chemical processes.[3][4] These notes provide an overview of the properties of **1-methoxy-2-propanol** and a detailed protocol for its application in the synthesis of a pharmaceutical agent.

## Properties and Advantages of 1-Methoxy-2-propanol

**1-Methoxy-2-propanol** is a colorless liquid with a mild, ethereal odor.[5] It is miscible with water and a wide range of organic solvents.[6] Its physical and chemical properties make it a suitable solvent for a variety of organic reactions.

Key Advantages:

- **Reduced Toxicity:** It is considered a less toxic alternative to ethylene glycol ethers.[4]
- **Good Solvency:** It can dissolve a wide range of polar and non-polar compounds.[7]
- **Moderate Boiling Point:** Its boiling point of 120 °C allows for reactions to be carried out at elevated temperatures without the need for high-pressure equipment.[8]

- "Green" Solvent: It is considered an environmentally friendly solvent and aligns with the principles of Green Chemistry for "Safer Solvents and Auxiliaries".[\[5\]](#)[\[9\]](#)

### Physical and Chemical Properties of **1-Methoxy-2-propanol**

Property	Value
CAS Number	107-98-2
Molecular Formula	C4H10O2
Molar Mass	90.12 g/mol
Appearance	Colorless liquid
Density	0.92 g/cm <sup>3</sup> (at 20 °C)
Melting Point	-97 °C
Boiling Point	120 °C
Flash Point	32 °C
Solubility in Water	Miscible

### Safety Information

Hazard	Description
Flammability	Flammable liquid and vapor.
Health Hazards	May cause eye and skin irritation. Inhalation of high concentrations may cause central nervous system effects.
Handling	Use in a well-ventilated area with appropriate personal protective equipment (gloves, safety glasses). Keep away from heat, sparks, and open flames.

Note: Always consult the Safety Data Sheet (SDS) before handling any chemical.

## Application in Pharmaceutical Synthesis: Synthesis of Iodixanol

A notable application of **1-methoxy-2-propanol** in pharmaceutical synthesis is in the preparation of Iodixanol, a non-ionic X-ray contrast agent.<sup>[3][6]</sup> It is used as a co-solvent in the dimerisation of 5-acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-isophthalamide (Compound A).<sup>[6]</sup>

Reaction Scheme:



Experimental Protocol: Dimerization of Compound A to form Iodixanol

This protocol is adapted from the procedure described in patent EP 2277854 A1.<sup>[6]</sup>

Materials:

- 5-acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-isophthalamide (Compound A)
- **1-Methoxy-2-propanol**
- Water
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Epichlorohydrin

Procedure:

- In a suitable reaction vessel, dissolve Compound A (200 kg, 0.268 kmole) in a pre-mixed solution of **1-methoxy-2-propanol** (112 L) and water (48 L).
- Add sodium hydroxide (13.92 kg, 0.348 kmole) to the solution and heat to 55 °C to ensure complete dissolution.

- Cool the reaction mixture to 15 °C.
- Carefully add concentrated hydrochloric acid (18 kg, 0.173 kmole).
- Add epichlorohydrin (8.425 kg, 0.091 kmole) to the reaction mixture in one portion.
- Monitor the reaction progress by High-Performance Liquid Chromatography (HPLC).
- After approximately 34.5 hours, the reaction is expected to yield a mixture containing approximately 59.4% Iodixanol.[6]

#### Quantitative Data from Iodixanol Synthesis

Parameter	Value	Reference
Compound A	0.268 kmole	[6]
1-Methoxy-2-propanol	112 L	[6]
Water	48 L	[6]
Sodium Hydroxide	1.30 eq	[6]
Hydrochloric Acid	0.65 eq	[6]
Epichlorohydrin	0.34 eq	[6]
Reaction Time	~34.5 hours	[6]
Yield of Iodixanol	~59.4% (in reaction mixture)	[6]

## Potential Applications in Other Organic Synthesis Reactions

While the provided protocol details a specific pharmaceutical application, the properties of **1-methoxy-2-propanol** suggest its potential use in a broader range of organic reactions, including but not limited to:

- **Cross-Coupling Reactions:** Its moderate boiling point and ability to dissolve a variety of organic and inorganic reagents could make it a suitable solvent for palladium-catalyzed

reactions such as Suzuki, Heck, and Buchwald-Hartwig aminations, particularly when higher temperatures are required.

- **Nucleophilic Substitution Reactions:** As demonstrated in the Iodixanol synthesis, it can be an effective medium for SN2 reactions.
- **Grignard Reactions:** While ethers like THF are traditional solvents for Grignard reactions, the higher boiling point of **1-methoxy-2-propanol** could be advantageous in certain cases. However, the presence of a hydroxyl group would necessitate its use as a co-solvent or in reactions where the Grignard reagent is not quenched.

Further research and process development are encouraged to explore the full potential of **1-methoxy-2-propanol** as a versatile and greener solvent in organic synthesis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. WO2010050523A1 - [a<sub>1</sub> a<sub>2</sub> a<sub>3</sub> a<sub>4</sub> a<sub>5</sub> a<sub>6</sub> a<sub>7</sub> a<sub>8</sub> a<sub>9</sub> a<sub>10</sub> a<sub>11</sub> a<sub>12</sub> a<sub>13</sub> a<sub>14</sub> a<sub>15</sub> a<sub>16</sub> a<sub>17</sub> a<sub>18</sub> a<sub>19</sub> a<sub>20</sub> a<sub>21</sub> a<sub>22</sub> a<sub>23</sub> a<sub>24</sub> a<sub>25</sub> a<sub>26</sub> a<sub>27</sub> a<sub>28</sub> a<sub>29</sub> a<sub>30</sub> a<sub>31</sub> a<sub>32</sub> a<sub>33</sub> a<sub>34</sub> a<sub>35</sub> a<sub>36</sub> a<sub>37</sub> a<sub>38</sub> a<sub>39</sub> a<sub>40</sub> a<sub>41</sub> a<sub>42</sub> a<sub>43</sub> a<sub>44</sub> a<sub>45</sub> a<sub>46</sub> a<sub>47</sub> a<sub>48</sub> a<sub>49</sub> a<sub>50</sub> a<sub>51</sub> a<sub>52</sub> a<sub>53</sub> a<sub>54</sub> a<sub>55</sub> a<sub>56</sub> a<sub>57</sub> a<sub>58</sub> a<sub>59</sub> a<sub>60</sub> a<sub>61</sub> a<sub>62</sub> a<sub>63</sub> a<sub>64</sub> a<sub>65</sub> a<sub>66</sub> a<sub>67</sub> a<sub>68</sub> a<sub>69</sub> a<sub>70</sub> a<sub>71</sub> a<sub>72</sub> a<sub>73</sub> a<sub>74</sub> a<sub>75</sub> a<sub>76</sub> a<sub>77</sub> a<sub>78</sub> a<sub>79</sub> a<sub>80</sub> a<sub>81</sub> a<sub>82</sub> a<sub>83</sub> a<sub>84</sub> a<sub>85</sub> a<sub>86</sub> a<sub>87</sub> a<sub>88</sub> a<sub>89</sub> a<sub>90</sub> a<sub>91</sub> a<sub>92</sub> a<sub>93</sub> a<sub>94</sub> a<sub>95</sub> a<sub>96</sub> a<sub>97</sub> a<sub>98</sub> a<sub>99</sub> a<sub>100</sub> a<sub>101</sub> a<sub>102</sub> a<sub>103</sub> a<sub>104</sub> a<sub>105</sub> a<sub>106</sub> a<sub>107</sub> a<sub>108</sub> a<sub>109</sub> a<sub>110</sub> a<sub>111</sub> a<sub>112</sub> a<sub>113</sub> a<sub>114</sub> a<sub>115</sub> a<sub>116</sub> a<sub>117</sub> a<sub>118</sub> a<sub>119</sub> a<sub>120</sub> a<sub>121</sub> a<sub>122</sub> a<sub>123</sub> a<sub>124</sub> a<sub>125</sub> a<sub>126</sub> a<sub>127</sub> a<sub>128</sub> a<sub>129</sub> a<sub>130</sub> a<sub>131</sub> a<sub>132</sub> a<sub>133</sub> a<sub>134</sub> a<sub>135</sub> a<sub>136</sub> a<sub>137</sub> a<sub>138</sub> a<sub>139</sub> a<sub>140</sub> a<sub>141</sub> a<sub>142</sub> a<sub>143</sub> a<sub>144</sub> a<sub>145</sub> a<sub>146</sub> a<sub>147</sub> a<sub>148</sub> a<sub>149</sub> a<sub>150</sub> a<sub>151</sub> a<sub>152</sub> a<sub>153</sub> a<sub>154</sub> a<sub>155</sub> a<sub>156</sub> a<sub>157</sub> a<sub>158</sub> a<sub>159</sub> a<sub>160</sub> a<sub>161</sub> a<sub>162</sub> a<sub>163</sub> a<sub>164</sub> a<sub>165</sub> a<sub>166</sub> a<sub>167</sub> a<sub>168</sub> a<sub>169</sub> a<sub>170</sub> a<sub>171</sub> a<sub>172</sub> a<sub>173</sub> a<sub>174</sub> a<sub>175</sub> a<sub>176</sub> a<sub>177</sub> a<sub>178</sub> a<sub>179</sub> a<sub>180</sub> a<sub>181</sub> a<sub>182</sub> a<sub>183</sub> a<sub>184</sub> a<sub>185</sub> a<sub>186</sub> a<sub>187</sub> a<sub>188</sub> a<sub>189</sub> a<sub>190</sub> a<sub>191</sub> a<sub>192</sub> a<sub>193</sub> a<sub>194</sub> a<sub>195</sub> a<sub>196</sub> a<sub>197</sub> a<sub>198</sub> a<sub>199</sub> a<sub>200</sub> a<sub>201</sub> a<sub>202</sub> a<sub>203</sub> a<sub>204</sub> a<sub>205</sub> a<sub>206</sub> a<sub>207</sub> a<sub>208</sub> a<sub>209</sub> a<sub>210</sub> a<sub>211</sub> a<sub>212</sub> a<sub>213</sub> a<sub>214</sub> a<sub>215</sub> a<sub>216</sub> a<sub>217</sub> a<sub>218</sub> a<sub>219</sub> a<sub>220</sub> a<sub>221</sub> a<sub>222</sub> a<sub>223</sub> a<sub>224</sub> a<sub>225</sub> a<sub>226</sub> a<sub>227</sub> a<sub>228</sub> a<sub>229</sub> a<sub>230</sub> a<sub>231</sub> a<sub>232</sub> a<sub>233</sub> a<sub>234</sub> a<sub>235</sub> a<sub>236</sub> a<sub>237</sub> a<sub>238</sub> a<sub>239</sub> a<sub>240</sub> a<sub>241</sub> a<sub>242</sub> a<sub>243</sub> a<sub>244</sub> a<sub>245</sub> a<sub>246</sub> a<sub>247</sub> a<sub>248</sub> a<sub>249</sub> a<sub>250</sub> a<sub>251</sub> a<sub>252</sub> a<sub>253</sub> a<sub>254</sub> a<sub>255</sub> a<sub>256</sub> a<sub>257</sub> a<sub>258</sub> a<sub>259</sub> a<sub>260</sub> a<sub>261</sub> a<sub>262</sub> a<sub>263</sub> a<sub>264</sub> a<sub>265</sub> a<sub>266</sub> a<sub>267</sub> a<sub>268</sub> a<sub>269</sub> a<sub>270</sub> a<sub>271</sub> a<sub>272</sub> a<sub>273</sub> a<sub>274</sub> a<sub>275</sub> a<sub>276</sub> a<sub>277</sub> a<sub>278</sub> a<sub>279</sub> a<sub>280</sub> a<sub>281</sub> a<sub>282</sub> a<sub>283</sub> a<sub>284</sub> a<sub>285</sub> a<sub>286</sub> a<sub>287</sub> a<sub>288</sub> a<sub>289</sub> a<sub>290</sub> a<sub>291</sub> a<sub>292</sub> a<sub>293</sub> a<sub>294</sub> a<sub>295</sub> a<sub>296</sub> a<sub>297</sub> a<sub>298</sub> a<sub>299</sub> a<sub>300</sub> a<sub>301</sub> a<sub>302</sub> a<sub>303</sub> a<sub>304</sub> a<sub>305</sub> a<sub>306</sub> a<sub>307</sub> a<sub>308</sub> a<sub>309</sub> a<sub>310</sub> a<sub>311</sub> a<sub>312</sub> a<sub>313</sub> a<sub>314</sub> a<sub>315</sub> a<sub>316</sub> a<sub>317</sub> a<sub>318</sub> a<sub>319</sub> a<sub>320</sub> a<sub>321</sub> a<sub>322</sub> a<sub>323</sub> a<sub>324</sub> a<sub>325</sub> a<sub>326</sub> a<sub>327</sub> a<sub>328</sub> a<sub>329</sub> a<sub>330</sub> a<sub>331</sub> a<sub>332</sub> a<sub>333</sub> a<sub>334</sub> a<sub>335</sub> a<sub>336</sub> a<sub>337</sub> a<sub>338</sub> a<sub>339</sub> a<sub>340</sub> a<sub>341</sub> a<sub>342</sub> a<sub>343</sub> a<sub>344</sub> a<sub>345</sub> a<sub>346</sub> a<sub>347</sub> a<sub>348</sub> a<sub>349</sub> a<sub>350</sub> a<sub>351</sub> a<sub>352</sub> a<sub>353</sub> a<sub>354</sub> a<sub>355</sub> a<sub>356</sub> a<sub>357</sub> a<sub>358</sub> a<sub>359</sub> a<sub>360</sub> a<sub>361</sub> a<sub>362</sub> a<sub>363</sub> a<sub>364</sub> a<sub>365</sub> a<sub>366</sub> a<sub>367</sub> a<sub>368</sub> a<sub>369</sub> a<sub>370</sub> a<sub>371</sub> a<sub>372</sub> a<sub>373</sub> a<sub>374</sub> a<sub>375</sub> a<sub>376</sub> a<sub>377</sub> a<sub>378</sub> a<sub>379</sub> a<sub>380</sub> a<sub>381</sub> a<sub>382</sub> a<sub>383</sub> a<sub>384</sub> a<sub>385</sub> a<sub>386</sub> a<sub>387</sub> a<sub>388</sub> a<sub>389</sub> a<sub>390</sub> a<sub>391</sub> a<sub>392</sub> a<sub>393</sub> a<sub>394</sub> a<sub>395</sub> a<sub>396</sub> a<sub>397</sub> a<sub>398</sub> a<sub>399</sub> a<sub>400</sub> a<sub>401</sub> a<sub>402</sub> a<sub>403</sub> a<sub>404</sub> a<sub>405</sub> a<sub>406</sub> a<sub>407</sub> a<sub>408</sub> a<sub>409</sub> a<sub>410</sub> a<sub>411</sub> a<sub>412</sub> a<sub>413</sub> a<sub>414</sub> a<sub>415</sub> a<sub>416</sub> a<sub>417</sub> a<sub>418</sub> a<sub>419</sub> a<sub>420</sub> a<sub>421</sub> a<sub>422</sub> a<sub>423</sub> a<sub>424</sub> a<sub>425</sub> a<sub>426</sub> a<sub>427</sub> a<sub>428</sub> a<sub>429</sub> a<sub>430</sub> a<sub>431</sub> a<sub>432</sub> a<sub>433</sub> a<sub>434</sub> a<sub>435</sub> a<sub>436</sub> a<sub>437</sub> a<sub>438</sub> a<sub>439</sub> a<sub>440</sub> a<sub>441</sub> a<sub>442</sub> a<sub>443</sub> a<sub>444</sub> a<sub>445</sub> a<sub>446</sub> a<sub>447</sub> a<sub>448</sub> a<sub>449</sub> a<sub>450</sub> a<sub>451</sub> a<sub>452</sub> a<sub>453</sub> a<sub>454</sub> a<sub>455</sub> a<sub>456</sub> a<sub>457</sub> a<sub>458</sub> a<sub>459</sub> a<sub>460</sub> a<sub>461</sub> a<sub>462</sub> a<sub>463</sub> a<sub>464</sub> a<sub>465</sub> a<sub>466</sub> a<sub>467</sub> a<sub>468</sub> a<sub>469</sub> a<sub>470</sub> a<sub>471</sub> a<sub>472</sub> a<sub>473</sub> a<sub>474</sub> a<sub>475</sub> a<sub>476</sub> a<sub>477</sub> a<sub>478</sub> a<sub>479</sub> a<sub>480</sub> a<sub>481</sub> a<sub>482</sub> a<sub>483</sub> a<sub>484</sub> a<sub>485</sub> a<sub>486</sub> a<sub>487</sub> a<sub>488</sub> a<sub>489</sub> a<sub>490</sub> a<sub>491</sub> a<sub>492</sub> a<sub>493</sub> a<sub>494</sub> a<sub>495</sub> a<sub>496</sub> a<sub>497</sub> a<sub>498</sub> a<sub>499</sub> a<sub>500</sub> a<sub>501</sub> a<sub>502</sub> a<sub>503</sub> a<sub>504</sub> a<sub>505</sub> a<sub>506</sub> a<sub>507</sub> a<sub>508</sub> a<sub>509</sub> a<sub>510</sub> a<sub>511</sub> a<sub>512</sub> a<sub>513</sub> a<sub>514</sub> a<sub>515</sub> a<sub>516</sub> a<sub>517</sub> a<sub>518</sub> a<sub>519</sub> a<sub>520</sub> a<sub>521</sub> a<sub>522</sub> a<sub>523</sub> a<sub>524</sub> a<sub>525</sub> a<sub>526</sub> a<sub>527</sub> a<sub>528</sub> a<sub>529</sub> a<sub>530</sub> a<sub>531</sub> a<sub>532</sub> a<sub>533</sub> a<sub>534</sub> a<sub>535</sub> a<sub>536</sub> a<sub>537</sub> a<sub>538</sub> a<sub>539</sub> a<sub>540</sub> a<sub>541</sub> a<sub>542</sub> a<sub>543</sub> a<sub>544</sub> a<sub>545</sub> a<sub>546</sub> a<sub>547</sub> a<sub>548</sub> a<sub>549</sub> a<sub>550</sub> a<sub>551</sub> a<sub>552</sub> a<sub>553</sub> a<sub>554</sub> a<sub>555</sub> a<sub>556</sub> a<sub>557</sub> a<sub>558</sub> a<sub>559</sub> a<sub>560</sub> a<sub>561</sub> a<sub>562</sub> a<sub>563</sub> a<sub>564</sub> a<sub>565</sub> a<sub>566</sub> a<sub>567</sub> a<sub>568</sub> a<sub>569</sub> a<sub>570</sub> a<sub>571</sub> a<sub>572</sub> a<sub>573</sub> a<sub>574</sub> a<sub>575</sub> a<sub>576</sub> a<sub>577</sub> a<sub>578</sub> a<sub>579</sub> a<sub>580</sub> a<sub>581</sub> a<sub>582</sub> a<sub>583</sub> a<sub>584</sub> a<sub>585</sub> a<sub>586</sub> a<sub>587</sub> a<sub>588</sub> a<sub>589</sub> a<sub>590</sub> a<sub>591</sub> a<sub>592</sub> a<sub>593</sub> a<sub>594</sub> a<sub>595</sub> a<sub>596</sub> a<sub>597</sub> a<sub>598</sub> a<sub>599</sub> a<sub>600</sub> a<sub>601</sub> a<sub>602</sub> a<sub>603</sub> a<sub>604</sub> a<sub>605</sub> a<sub>606</sub> a<sub>607</sub> a<sub>608</sub> a<sub>609</sub> a<sub>610</sub> a<sub>611</sub> a<sub>612</sub> a<sub>613</sub> a<sub>614</sub> a<sub>615</sub> a<sub>616</sub> a<sub>617</sub> a<sub>618</sub> a<sub>619</sub> a<sub>620</sub> a<sub>621</sub> a<sub>622</sub> a<sub>623</sub> a<sub>624</sub> a<sub>625</sub> a<sub>626</sub> a<sub>627</sub> a<sub>628</sub> a<sub>629</sub> a<sub>630</sub> a<sub>631</sub> a<sub>632</sub> a<sub>633</sub> a<sub>634</sub> a<sub>635</sub> a<sub>636</sub> a<sub>637</sub> a<sub>638</sub> a<sub>639</sub> a<sub>640</sub> a<sub>641</sub> a<sub>642</sub> a<sub>643</sub> a<sub>644</sub> a<sub>645</sub> a<sub>646</sub> a<sub>647</sub> a<sub>648</sub> a<sub>649</sub> a<sub>650</sub> a<sub>651</sub> a<sub>652</sub> a<sub>653</sub> a<sub>654</sub> a<sub>655</sub> a<sub>656</sub> a<sub>657</sub> a<sub>658</sub> a<sub>659</sub> a<sub>660</sub> a<sub>661</sub> a<sub>662</sub> a<sub>663</sub> a<sub>664</sub> a<sub>665</sub> a<sub>666</sub> a<sub>667</sub> a<sub>668</sub> a<sub>669</sub> a<sub>670</sub> a<sub>671</sub> a<sub>672</sub> a<sub>673</sub> a<sub>674</sub> a<sub>675</sub> a<sub>676</sub> a<sub>677</sub> a<sub>678</sub> a<sub>679</sub> a<sub>680</sub> a<sub>681</sub> a<sub>682</sub> a<sub>683</sub> a<sub>684</sub> a<sub>685</sub> a<sub>686</sub> a<sub>687</sub> a<sub>688</sub> a<sub>689</sub> a<sub>690</sub> a<sub>691</sub> a<sub>692</sub> a<sub>693</sub> a<sub>694</sub> a<sub>695</sub> a<sub>696</sub> a<sub>697</sub> a<sub>698</sub> a<sub>699</sub> a<sub>700</sub> a<sub>701</sub> a<sub>702</sub> a<sub>703</sub> a<sub>704</sub> a<sub>705</sub> a<sub>706</sub> a<sub>707</sub> a<sub>708</sub> a<sub>709</sub> a<sub>710</sub> a<sub>711</sub> a<sub>712</sub> a<sub>713</sub> a<sub>714</sub> a<sub>715</sub> a<sub>716</sub> a<sub>717</sub> a<sub>718</sub> a<sub>719</sub> a<sub>720</sub> a<sub>721</sub> a<sub>722</sub> a<sub>723</sub> a<sub>724</sub> a<sub>725</sub> a<sub>726</sub> a<sub>727</sub> a<sub>728</sub> a<sub>729</sub> a<sub>730</sub> a<sub>731</sub> a<sub>732</sub> a<sub>733</sub> a<sub>734</sub> a<sub>735</sub> a<sub>736</sub> a<sub>737</sub> a<sub>738</sub> a<sub>739</sub> a<sub>740</sub> a<sub>741</sub> a<sub>742</sub> a<sub>743</sub> a<sub>744</sub> a<sub>745</sub> a<sub>746</sub> a<sub>747</sub> a<sub>748</sub> a<sub>749</sub> a<sub>750</sub> a<sub>751</sub> a<sub>752</sub> a<sub>753</sub> a<sub>754</sub> a<sub>755</sub> a<sub>756</sub> a<sub>757</sub> a<sub>758</sub> a<sub>759</sub> a<sub>760</sub> a<sub>761</sub> a<sub>762</sub> a<sub>763</sub> a<sub>764</sub> a<sub>765</sub> a<sub>766</sub> a<sub>767</sub> a<sub>768</sub> a<sub>769</sub> a<sub>770</sub> a<sub>771</sub> a<sub>772</sub> a<sub>773</sub> a<sub>774</sub> a<sub>775</sub> a<sub>776</sub> a<sub>777</sub> a<sub>778</sub> a<sub>779</sub> a<sub>780</sub> a<sub>781</sub> a<sub>782</sub> a<sub>783</sub> a<sub>784</sub> a<sub>785</sub> a<sub>786</sub> a<sub>787</sub> a<sub>788</sub> a<sub>789</sub> a<sub>790</sub> a<sub>791</sub> a<sub>792</sub> a<sub>793</sub> a<sub>794</sub> a<sub>795</sub> a<sub>796</sub> a<sub>797</sub> a<sub>798</sub> a<sub>799</sub> a<sub>800</sub> a<sub>801</sub> a<sub>802</sub> a<sub>803</sub> a<sub>804</sub> a<sub>805</sub> a<sub>806</sub> a<sub>807</sub> a<sub>808</sub> a<sub>809</sub> a<sub>810</sub> a<sub>811</sub> a<sub>812</sub> a<sub>813</sub> a<sub>814</sub> a<sub>815</sub> a<sub>816</sub> a<sub>817</sub> a<sub>818</sub> a<sub>819</sub> a<sub>820</sub> a<sub>821</sub> a<sub>822</sub> a<sub>823</sub> a<sub>824</sub> a<sub>825</sub> a<sub>826</sub> a<sub>827</sub> a<sub>828</sub> a<sub>829</sub> a<sub>830</sub> a<sub>831</sub> a<sub>832</sub> a<sub>833</sub> a<sub>834</sub> a<sub>835</sub> a<sub>836</sub> a<sub>837</sub> a<sub>838</sub> a<sub>839</sub> a<sub>840</sub> a<sub>841</sub> a<sub>842</sub> a<sub>843</sub> a<sub>844</sub> a<sub>845</sub> a<sub>846</sub> a<sub>847</sub> a<sub>848</sub> a<sub>849</sub> a<sub>850</sub> a<sub>851</sub> a<sub>852</sub> a<sub>853</sub> a<sub>854</sub> a<sub>855</sub> a<sub>856</sub> a<sub>857</sub> a<sub>858</sub> a<sub>859</sub> a<sub>860</sub> a<sub>861</sub> a<sub>862</sub> a<sub>863</sub> a<sub>864</sub> a<sub>865</sub> a<sub>866</sub> a<sub>867</sub> a<sub>868</sub> a<sub>869</sub> a<sub>870</sub> a<sub>871</sub> a<sub>872</sub> a<sub>873</sub> a<sub>874</sub> a<sub>875</sub> a<sub>876</sub> a<sub>877</sub> a<sub>878</sub> a<sub>879</sub> a<sub>880</sub> a<sub>881</sub> a<sub>882</sub> a<sub>883</sub> a<sub>884</sub> a<sub>885</sub> a<sub>886</sub> a<sub>887</sub> a<sub>888</sub> a<sub>889</sub> a<sub>890</sub> a<sub>891</sub> a<sub>892</sub> a<sub>893</sub> a<sub>894</sub> a<sub>895</sub> a<sub>896</sub> a<sub>897</sub> a<sub>898</sub> a<sub>899</sub> a<sub>900</sub> a<sub>901</sub> a<sub>902</sub> a<sub>903</sub> a<sub>904</sub> a<sub>905</sub> a<sub>906</sub> a<sub>907</sub> a<sub>908</sub> a<sub>909</sub> a<sub>910</sub> a<sub>911</sub> a<sub>912</sub> a<sub>913</sub> a<sub>914</sub> a<sub>915</sub> a<sub>916</sub> a<sub>917</sub> a<sub>918</sub> a<sub>919</sub> a<sub>920</sub> a<sub>921</sub> a<sub>922</sub> a<sub>923</sub> a<sub>924</sub> a<sub>925</sub> a<sub>926</sub> a<sub>927</sub> a<sub>928</sub> a<sub>929</sub> a<sub>930</sub> a<sub>931</sub> a<sub>932</sub> a<sub>933</sub> a<sub>934</sub> a<sub>935</sub> a<sub>936</sub> a<sub>937</sub> a<sub>938</sub> a<sub>939</sub> a<sub>940</sub> a<sub>941</sub> a<sub>942</sub> a<sub>943</sub> a<sub>944</sub> a<sub>945</sub> a<sub>946</sub> a<sub>947</sub> a<sub>948</sub> a<sub>949</sub> a<sub>950</sub> a<sub>951</sub> a<sub>952</sub> a<sub>953</sub> a<sub>954</sub> a<sub>955</sub> a<sub>956</sub> a<sub>957</sub> a<sub>958</sub> a<sub>959</sub> a<sub>960</sub> a<sub>961</sub> a<sub>962</sub> a<sub>963</sub> a<sub>964</sub> a<sub>965</sub> a<sub>966</sub> a<sub>967</sub> a<sub>968</sub> a<sub>969</sub> a<sub>970</sub> a<sub>971</sub> a<sub>972</sub> a<sub>973</sub> a<sub>974</sub> a<sub>975</sub> a<sub>976</sub> a<sub>977</sub> a<sub>978</sub> a<sub>979</sub> a<sub>980</sub> a<sub>981</sub> a<sub>982</sub> a<sub>983</sub> a<sub>984</sub> a<sub>985</sub> a<sub>986</sub> a<sub>987</sub> a<sub>988</sub> a<sub>989</sub> a<sub>990</sub> a<sub>991</sub> a<sub>992</sub> a<sub>993</sub> a<sub>994</sub> a<sub>995</sub> a<sub>996</sub> a<sub>997</sub> a<sub>998</sub> a<sub>999</sub> a<sub>1000</sub> a<sub>1001</sub> a<sub>1002</sub> a<sub>1003</sub> a<sub>1004</sub> a<sub>1005</sub> a<sub>1006</sub> a<sub>1007</sub> a<sub>1008</sub> a<sub>1009</sub> a<sub>1010</sub> a<sub>1011</sub> a<sub>1012</sub> a<sub>1013</sub> a<sub>1014</sub> a<sub>1015</sub> a<sub>1016</sub> a<sub>1017</sub> a<sub>1018</sub> a<sub>1019</sub> a<sub>1020</sub> a<sub>1021</sub> a<sub>1022</sub> a<sub>1023</sub> a<sub>1024</sub> a<sub>1025</sub> a<sub>1026</sub> a<sub>1027</sub> a<sub>1028</sub> a<sub>1029</sub> a<sub>1030</sub> a<sub>1031</sub> a<sub>1032</sub> a<sub>1033</sub> a<sub>1034</sub> a<sub>1035</sub> a<sub>1036</sub> a<sub>1037</sub> a<sub>1038</sub> a<sub>1039</sub> a<sub>1040</sub> a<sub>1041</sub> a<sub>1042</sub> a<sub>1043</sub> a<sub>1044</sub> a<sub>1045</sub> a<sub>1046</sub> a<sub>1047</sub> a<sub>1048</sub> a<sub>1049</sub> a<sub>1050</sub> a<sub>1051</sub> a<sub>1052</sub> a<sub>1053</sub> a<sub>1054</sub> a<sub>1055</sub> a<sub>1056</sub> a<sub>1057</sub> a<sub>1058</sub> a<sub>1059</sub> a<sub>1060</sub> a<sub>1061</sub> a<sub>1062</sub> a<sub>1063</sub> a<sub>1064</sub> a<sub>1065</sub> a<sub>1066</sub> a<sub>1067</sub> a<sub>1068</sub> a<sub>1069</sub> a<sub>1070</sub> a<sub>1071</sub> a<sub>1072</sub> a<sub>1073</sub> a<sub>1074</sub> a<sub>1075</sub> a<sub>1076</sub> a<sub>1077</sub> a<sub>1078</sub> a<sub>1079</sub> a<sub>1080</sub> a<sub>1081</sub> a<sub>1082</sub> a<sub>1083</sub> a<sub>1084</sub> a<sub>1085</sub> a<sub>1086</sub> a<sub>1087</sub> a<sub>1088</sub> a<sub>1089</sub> a<sub>1090</sub> a<sub>1091</sub> a<sub>1092</sub> a<sub>1093</sub> a<sub>1094</sub> a<sub>1095</sub> a<sub>1096</sub> a<sub>1097</sub> a<sub>1098</sub> a<sub>1099</sub> a<sub>1100</sub> a<sub>1101</sub> a<sub>1102</sub> a<sub>1103</sub> a<sub>1104</sub> a<sub>1105</sub> a<sub>1106</sub> a<sub>1107</sub> a<sub>1108</sub> a<sub>1109</sub> a<sub>1110</sub> a<sub>1111</sub> a<sub>1112</sub> a<sub>1113</sub> a<sub>1114</sub> a<sub>1115</sub> a<sub>1116</sub> a<sub>1117</sub> a<sub>1118</sub> a<sub>1119</sub> a<sub>1120</sub> a<sub>1121</sub> a<sub>1122</sub> a<sub>1123</sub> a<sub>1124</sub> a<sub>1125</sub> a<sub>1126</sub> a<sub>1127</sub> a<sub>1128</sub> a<sub>1129</sub> a<sub>1130</sub> a<sub>1131</sub> a<sub>1132</sub> a<sub>1133</sub> a<sub>1134</sub> a<sub>1135</sub> a<sub>1136</sub> a<sub>1137</sub> a<sub>1138</sub> a<sub>1139</sub> a<sub>1140</sub> a<sub>1141</sub> a<sub>1142</sub> a<sub>1143</sub> a<sub>1144</sub> a<sub>1145</sub> a<sub>1146</sub> a<sub>1147</sub> a<sub>1148</sub> a<sub>1149</sub> a<sub>1150</sub> a<sub>1151</sub> a<sub>1152</sub> a<sub>1153</sub> a<sub>1154</sub> a<sub>1155</sub> a<sub>1156</sub> a<sub>1157</sub> a<sub>1158</sub> a<sub>1159</sub> a<sub>1160</sub> a<sub>1161</sub> a<sub>1162</sub> a<sub>1163</sub> a<sub>1164</sub> a<sub>1165</sub> a](#)

- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: 1-Methoxy-2-propanol in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031579#1-methoxy-2-propanol-as-a-solvent-for-organic-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)